

# Application Notes and Protocols for the Synthesis of N-Stearoyl-DL-dihydrolactocerebroside

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## Compound of Interest

Compound Name: *N-Stearoyl-DL-dihydrolactocerebroside*

Cat. No.: B091782

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

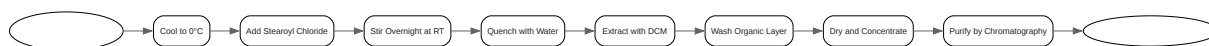
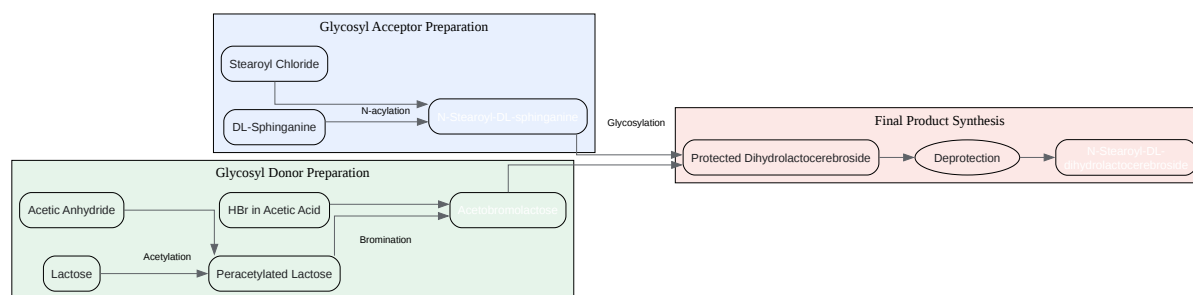
**N-Stearoyl-DL-dihydrolactocerebroside** is a glycosphingolipid composed of a DL-sphinganine (dihydrosphingosine) backbone, an N-linked stearoyl fatty acid, and a lactose headgroup. As a member of the cerebroside family, it is a key component of cellular membranes and is involved in various biological processes, including cell signaling, recognition, and membrane stability. The "dihydro-" prefix indicates the absence of the characteristic 4,5-trans double bond in the sphingoid base, making the lipid backbone fully saturated. The "DL" designation signifies that a stereochemically mixed sphinganine precursor can be utilized in its synthesis. This document provides a detailed protocol for the chemical synthesis of **N-Stearoyl-DL-dihydrolactocerebroside**, outlining the necessary reagents, experimental procedures, and characterization methods.

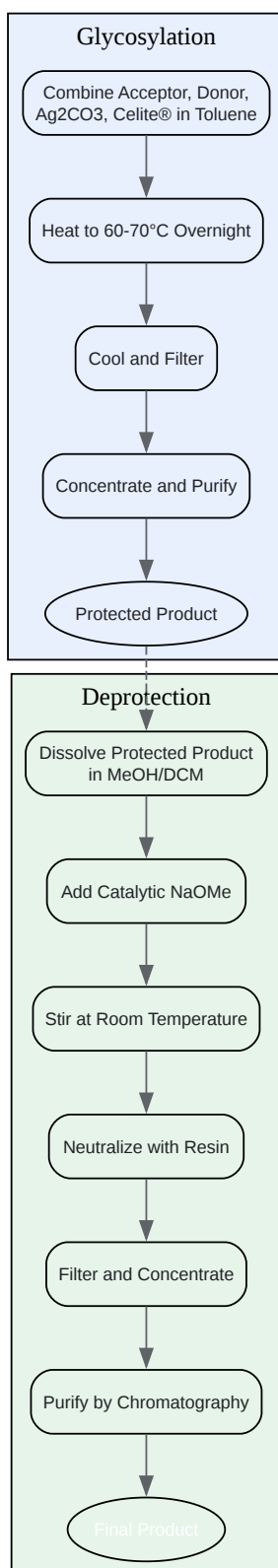
## Synthetic Strategy Overview

The synthesis of **N-Stearoyl-DL-dihydrolactocerebroside** is approached through a convergent strategy involving three main stages:

- Preparation of the Glycosyl Acceptor: Synthesis of N-Stearoyl-DL-sphinganine (Ceramide).

- Preparation of the Glycosyl Donor: Synthesis of Hepta-O-acetyl- $\alpha$ -lactosyl bromide (Acetobromolactose).
- Glycosylation and Deprotection: Koenigs-Knorr glycosylation of the ceramide with the activated lactose donor, followed by the removal of acetyl protecting groups to yield the final product.





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